

Application Note: Spectrophotometric Determination of Hexavalent Chromium Using 1,5-Diphenylcarbazide

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazide

Cat. No.: B1670730

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Introduction

Chromium is a metal that exists in several oxidation states, with the most common being trivalent [Cr(III)] and hexavalent [Cr(VI)]. These two forms have vastly different toxicological properties; Cr(III) is an essential micronutrient, while Cr(VI) is highly toxic and a known carcinogen.[1][2] Therefore, the accurate quantification of Cr(VI) in various samples, including environmental water, industrial effluents, and pharmaceutical products, is of critical importance. The **1,5-diphenylcarbazide** (DPC) method is a widely adopted, sensitive, and selective colorimetric technique for the determination of Cr(VI).[3][4] This method relies on the reaction between Cr(VI) and DPC in an acidic medium to produce a distinct red-violet complex.[5]

Principle of the Method

In a strongly acidic solution, **1,5-diphenylcarbazide** is oxidized by hexavalent chromium to 1,5-diphenylcarbazone, while Cr(VI) is reduced to Cr(III). The resulting Cr(III) and the diphenylcarbazone form a stable, red-violet to purple coordination complex.[6] The intensity of the color produced is directly proportional to the concentration of Cr(VI) in the sample. The absorbance of this complex is measured spectrophotometrically at its wavelength of maximum absorption (λ_{max}), which is approximately 540 nm.[1][2][5]

Experimental Protocols

1. Reagents and Materials

- Hexavalent Chromium Stock Solution (1000 mg/L): Dissolve 2.829 g of analytical grade potassium dichromate ($K_2Cr_2O_7$), dried at 150°C for one hour, in deionized water and dilute to 1 liter in a volumetric flask.
- Hexavalent Chromium Intermediate Stock Solution (100 mg/L): Pipette 100.0 mL of the 1000 mg/L Cr(VI) stock solution into a 1-liter volumetric flask and dilute to the mark with deionized water.
- Hexavalent Chromium Working Stock Solution (10 mg/L): Pipette 100.0 mL of the 100 mg/L Cr(VI) intermediate stock solution into a 1-liter volumetric flask and dilute to the mark with deionized water. Prepare this solution fresh daily.
- **1,5-Diphenylcarbazide** (DPC) Reagent (0.5% w/v): Dissolve 0.5 g of **1,5-diphenylcarbazide** in 100 mL of acetone. Store in a brown bottle in a refrigerator. This solution should be prepared fresh weekly.[\[4\]](#)
- Sulfuric Acid Solution (H_2SO_4), 1.8 M: Slowly and with constant stirring, add 100 mL of concentrated H_2SO_4 to 800 mL of deionized water. Allow the solution to cool to room temperature and then dilute to 1 liter with deionized water.
- Phosphoric Acid (H_3PO_4), 1 M: Dilute 68 mL of concentrated (85%) H_3PO_4 to 1 liter with deionized water.[\[1\]](#)
- Equipment:
 - UV-Visible Spectrophotometer
 - 1 cm path length quartz or glass cuvettes[\[7\]](#)
 - Class A volumetric flasks (50 mL, 100 mL, 1000 mL)
 - Class A volumetric pipettes
 - Analytical balance

2. Preparation of Calibration Standards

Prepare a series of calibration standards by diluting the 10 mg/L Cr(VI) working stock solution. The following table provides an example dilution series for a final volume of 50 mL.

Standard ID	Volume of 10 mg/L Cr(VI) Stock (mL)	Final Volume (mL)	Final Cr(VI) Concentration (mg/L)
Blank	0	50	0.00
STD-1	0.25	50	0.05
STD-2	0.50	50	0.10
STD-3	1.00	50	0.20
STD-4	2.50	50	0.50
STD-5	4.00	50	0.80

3. Sample Analysis and Color Development

- **Pipette:** Transfer 25 mL of each standard solution, blank, and sample into separate 50 mL volumetric flasks.
- **Acidify:** Add 2.0 mL of 1.8 M Sulfuric Acid (or 1 M Phosphoric Acid) to each flask and swirl to mix.
- **Add DPC Reagent:** Add 1.0 mL of the 0.5% DPC reagent to each flask.[\[6\]](#)
- **Dilute:** Dilute to the 50 mL mark with deionized water, cap the flask, and invert several times to ensure thorough mixing.
- **Incubate:** Allow the solutions to stand for 5 to 10 minutes for full color development.[\[1\]](#)[\[4\]](#) The color is stable for approximately 15-30 minutes.[\[3\]](#)
- **Measure Absorbance:** Set the spectrophotometer to a wavelength of 540 nm. Use the reagent blank to zero the instrument. Measure the absorbance of each standard and sample.[\[5\]](#)

Data Presentation

Calibration Curve Data

Record the absorbance values for each prepared standard. The data should be tabulated for clarity and for plotting the calibration curve.

Final Cr(VI) Concentration (mg/L)	Absorbance at 540 nm (AU)
0.00	0.000
0.05	[Absorbance for STD-1]
0.10	[Absorbance for STD-2]
0.20	[Absorbance for STD-3]
0.50	[Absorbance for STD-4]
0.80	[Absorbance for STD-5]

Data Analysis

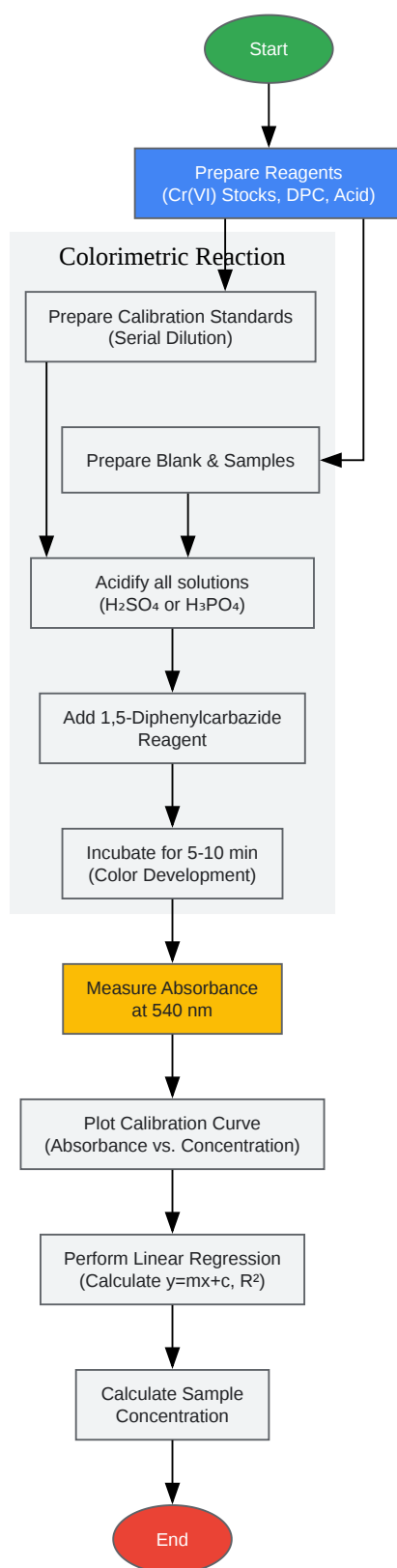
Plot a graph of Absorbance (y-axis) versus Cr(VI) Concentration (x-axis). Perform a linear regression analysis on the data points. The resulting equation of the line ($y = mx + c$) and the coefficient of determination (R^2) should be calculated. An R^2 value greater than 0.995 is typically considered acceptable for a linear calibration curve. The concentration of Cr(VI) in unknown samples can then be calculated by substituting their measured absorbance values into the regression equation.

Method Characteristics

- Linear Range: The linear range of the DPC method is typically between 0.05 and 1.0 mg/L Cr(VI).^{[3][6]} Samples with concentrations exceeding this range must be diluted appropriately prior to analysis.
- Interferences:

- Iron (Fe^{3+}): Concentrations of iron greater than 1 mg/L can produce a yellow color, but this interference is generally minimal when measuring absorbance at 540 nm.[5]
- Vanadium (V^{5+}): Vanadium interferes strongly with the reaction. However, concentrations up to ten times that of chromium may not cause significant issues.[5]
- Mercury (Hg^{2+}): Mercury can also interfere with the measurement.
- Limit of Detection (LOD) & Limit of Quantitation (LOQ): The LOD for this method can be as low as 0.023 mg/L, with a corresponding LOQ of 0.076 mg/L, though this may vary depending on the instrument and specific laboratory conditions.[6]

Experimental Workflow Visualization



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Caption: Workflow for Cr(VI) analysis using the DPC method.

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